

# Proper Disposal Procedures for IR-825 (Indocyanine Green)

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## Compound of Interest

Compound Name: IR-825

Cat. No.: B12442721

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedural guidance for the safe and compliant disposal of **IR-825**, chemically identified as Indocyanine Green (ICG), CAS Number 3599-32-4. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

## I. Immediate Safety and Hazard Information

Indocyanine Green is a cyanine dye that presents several hazards requiring careful handling and disposal.

Hazard Profile:

- Human Health: Causes skin and serious eye irritation.[1][2][3] May cause respiratory irritation.[1]
- Environmental Hazards: Toxic to aquatic life with long-lasting effects.[4] Discharge into the environment must be avoided.[1][4]

Personal Protective Equipment (PPE) during Handling and Disposal:

PPE Category	Specification
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. <a href="#">[1]</a>
Eye/Face Protection	Safety glasses with side-shields or goggles. A face shield is recommended if splashes are likely.
Skin and Body Protection	Lab coat or other suitable protective clothing to prevent skin contact.
Respiratory Protection	For operations generating dust, a NIOSH-approved respirator for dust should be worn. <a href="#">[2]</a> Ensure adequate ventilation. <a href="#">[1]</a>

## II. Step-by-Step Disposal Protocol

This protocol outlines the essential steps for the proper disposal of **IR-825** waste, including pure chemical, contaminated materials, and empty containers.

### Experimental Protocol: Waste Segregation and Collection

- Waste Identification: All waste materials containing **IR-825** must be classified as hazardous chemical waste.
- Waste Segregation:
  - Solid Waste: Collect unused or expired **IR-825** powder, and any grossly contaminated items (e.g., weighing boats, contaminated wipes) in a dedicated, clearly labeled hazardous waste container.
  - Liquid Waste: Collect solutions of **IR-825** in a separate, compatible, and labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
  - Sharps: Needles, syringes, or other sharps contaminated with **IR-825** must be disposed of in a designated sharps container for hazardous chemical waste.

- Container Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "Indocyanine Green," the CAS number "3599-32-4," and the associated hazard warnings (e.g., "Irritant," "Environmental Hazard").

#### Experimental Protocol: Container and Equipment Decontamination

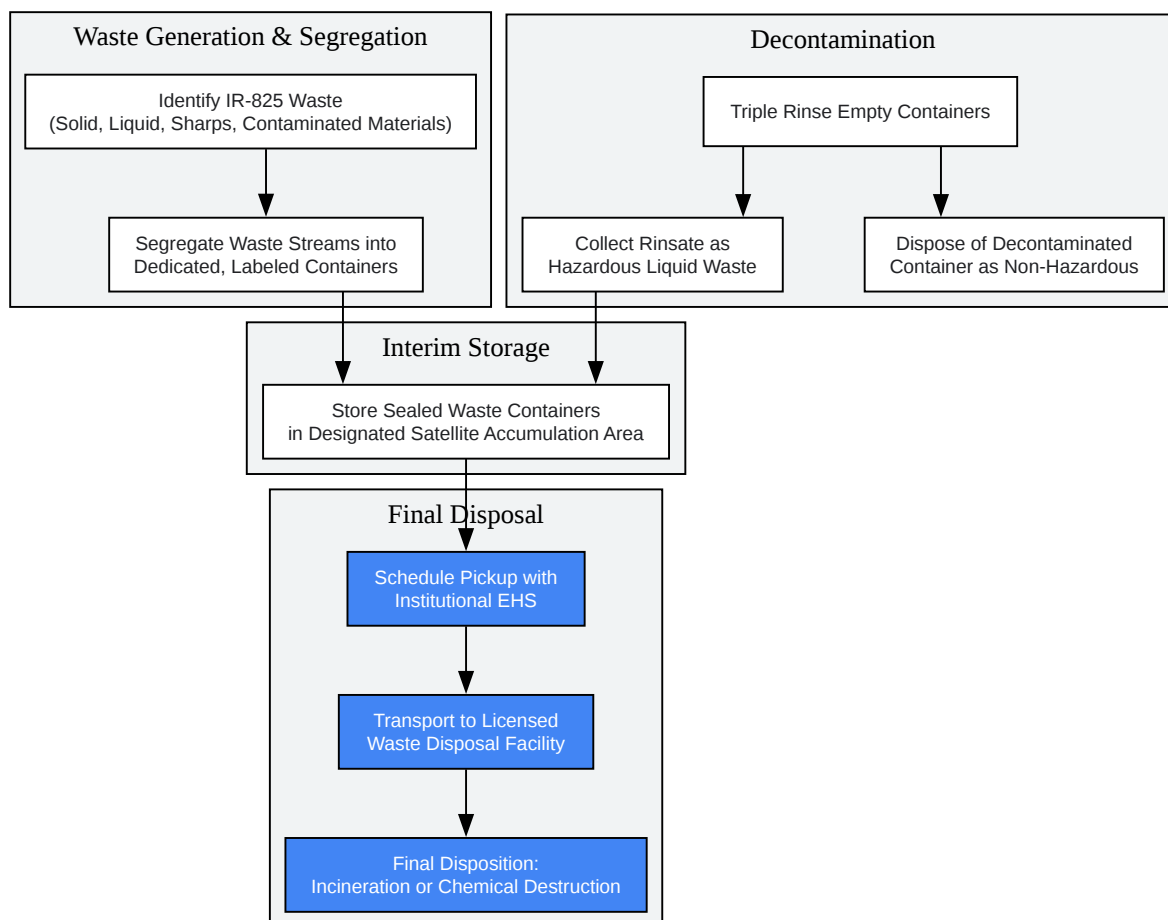
- Triple Rinsing: Empty containers that held **IR-825** must be decontaminated before being discarded as non-hazardous waste.
  - Rinse the container three times with a suitable solvent (e.g., water or another solvent in which ICG is soluble).
  - The rinsate from this process is considered hazardous waste and must be collected in the appropriate liquid hazardous waste container.[\[1\]](#)
- Disposal of Decontaminated Containers: Once triple-rinsed, the container can be punctured or defaced to prevent reuse and disposed of in accordance with institutional guidelines for non-hazardous laboratory glass or plastic.[\[1\]](#)

#### Final Disposal:

- Waste should be disposed of through a licensed chemical waste disposal company.[\[1\]](#)
- The primary recommended methods of disposal are licensed chemical destruction or controlled incineration with flue gas scrubbing.[\[1\]](#)
- Never dispose of **IR-825** down the drain or in regular trash.[\[1\]](#)

### III. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **IR-825**.



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Caption: Logical workflow for the disposal of **IR-825** waste.

## IV. Regulatory Compliance

Disposal of **IR-825** is subject to federal, state, and local regulations. In the United States, the primary federal regulation governing hazardous waste is the Resource Conservation and Recovery Act (RCRA). Researchers and laboratory managers must consult their institution's

Environmental Health and Safety (EHS) office for specific guidance and to ensure full compliance with all applicable regulations.

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